

Technical Guide: Safe Handling & Logistics for 2-Iodopyrimidin-5-amine

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Compound of Interest

Compound Name: 2-Iodopyrimidin-5-amine

CAS No.: 1378847-85-8

Cat. No.: B6591409

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Executive Safety Summary

2-Iodopyrimidin-5-amine is a bifunctional pyrimidine scaffold widely used in medicinal chemistry for Suzuki-Miyaura cross-couplings (at C2) and amide/urea formation (at C5). Its utility in drug discovery drives the need for a handling protocol that preserves the integrity of the labile C-I bond while protecting the operator from halogenated amine toxicity.

Core Hazard Profile (GHS Classification)

- Health: Skin Irritant (Cat 2), Eye Irritant (Cat 2A), STOT-SE (Respiratory Irritation).
- Reactivity: Light Sensitive and Thermally Labile. The C2-Iodine bond is prone to homolytic cleavage under UV light or heat, potentially releasing elemental iodine () and degrading the reagent.
- Physical: Off-white to yellow solid.

Personal Protective Equipment (PPE) Strategy

Rationale: The primary risk is not acute lethality, but rather sensitization and mucous membrane irritation from dust, combined with the risk of iodine release upon degradation.

PPE Selection Matrix

Protection Zone	Recommended Gear	Technical Rationale
Ocular	Chemical Splash Goggles (Indirect Vent)	Safety glasses are insufficient due to the fine particulate nature of the solid. Goggles prevent dust migration into the lacrimal fluid.
Dermal (Hands)	Double Nitrile Gloves (0.11 mm min.)	Outer: Standard nitrile (changed every 30 mins). Inner: Extended cuff nitrile. Why? Halogenated heteroaromatics can permeate standard nitrile over time. Double gloving provides a "breakthrough buffer."
Respiratory	N95 / P100 (if outside hood)	Mandatory Engineering Control: All handling should occur in a fume hood. If weighing outside is unavoidable, an N95 is the minimum requirement to prevent inhalation of irritant dust.
Body	Tyvek® Lab Coat or Apron	Cotton lab coats can trap dust in fibers. A non-woven material (Tyvek) prevents particulate embedding.

Operational Protocol: Handling & Synthesis

Directive: Treat the compound as a "living" reagent. Its purity dictates the success of downstream couplings.

A. Storage & Stability^{[1][2][3]}

- Temperature: Store at 2–8°C (Refrigerated).
- Atmosphere: Store under Inert Gas (Argon/Nitrogen).
- Light: Strictly protect from light. Wrap containers in aluminum foil or use amber glass.
 - Mechanism:^[1] UV light promotes the radical pathway, leading to discoloration (purple/brown) and des-iodo impurities.

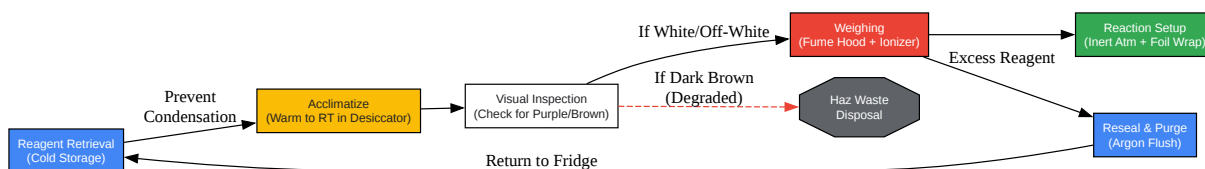
B. Weighing & Transfer Workflow

- Acclimatization: Allow the refrigerated container to warm to room temperature before opening.
 - Why? Opening cold containers introduces condensation, which accelerates hydrolysis and degradation.
- Engineering Control: Place the balance inside a chemical fume hood or a powder containment enclosure.
- Static Control: Use an anti-static gun or ionizer if the powder is flighty.
- Transfer: Use plastic or glass spatulas. Avoid metal spatulas if possible, as trace transition metals can catalyze oxidative addition into the C-I bond over time.

C. Solubilization

- Solvents: Soluble in DMSO, DMF; moderately soluble in MeOH/DCM.
- Precaution: Avoid dissolving in acetone or ketones for long periods if primary amines are present (potential Schiff base formation, though slow at C5).

D. Workflow Visualization



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Caption: Operational workflow emphasizing temperature acclimatization and visual quality checks to prevent degradation-related failures.

Emergency Response & Spill Management

Spill Response Logic

If a spill occurs, the primary concern is containment of dust and prevention of iodine release.

- Evacuate & Ventilate: Clear the immediate area.
- PPE Upgrade: Don N95/P100 respirator if dust is airborne.
- Neutralization (If Iodine is visible):
 - If the spilled powder is brown/purple (indicating free iodine), spray lightly with 10% Sodium Thiosulfate solution.
 - Chemistry:
 - . This reduces volatile iodine to water-soluble iodide.
- Cleanup:
 - Dry Spill: Use a HEPA vacuum or wet-wipe method (damp paper towel). Do not dry sweep (generates dust).
 - Wet Spill: Absorb with vermiculite or sand.

- Decontamination: Wipe surfaces with ethanol followed by soapy water.

Waste Disposal

Directive: Do not mix with general organic waste if oxidizers are present.

Waste Stream	Criteria	Disposal Method
Solid Waste	Contaminated gloves, weighing boats, paper towels.	Hazardous Solid Waste (Halogenated). Label as "Contains Iodinated Organics."
Liquid Waste	Mother liquors, reaction mixtures.	Halogenated Organic Solvents. Segregate from strong acids or oxidizers (e.g., Nitric acid) to prevent gas evolution.
Sharps/Glass	Vials, pipettes.[2]	Glass Waste. Triple rinse with solvent before disposal.

References

- National Institutes of Health (NIH). (2022). Hypersensitivity Reactions to Iodinated Contrast Media (Relevant for Iodine sensitization risks). Retrieved from [[Link](#)]

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Sources

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